

molecular weight and formula of 3-Ethyl-2-methyl-3-pentanol

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Compound of Interest

Compound Name: *3-Ethyl-2-methyl-3-pentanol*

Cat. No.: *B1330359*

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An In-depth Technical Guide to 3-Ethyl-2-methyl-3-pentanol

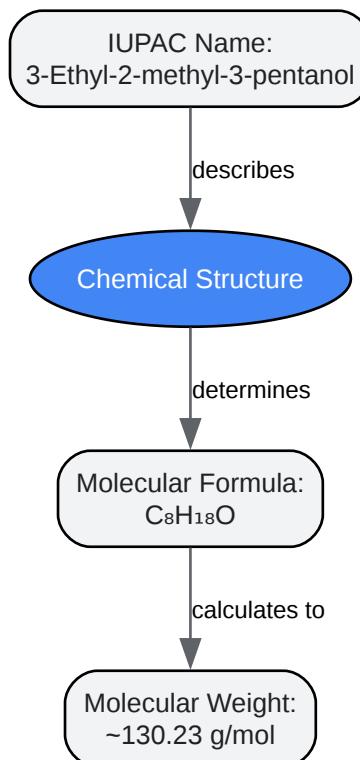
This guide provides a comprehensive overview of the chemical and physical properties of **3-Ethyl-2-methyl-3-pentanol**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Identity

Molecular Formula: C₈H₁₈O[1][2][3][4][5]

Molecular Weight: The calculated molecular weight of **3-Ethyl-2-methyl-3-pentanol** is approximately 130.23 g/mol. More precise measurements from various sources are detailed below.

A fundamental aspect of any chemical compound is its molecular formula and weight, which are crucial for stoichiometric calculations in synthesis and for analytical characterization. The structure of **3-Ethyl-2-methyl-3-pentanol**, a tertiary alcohol, directly corresponds to its chemical formula and molecular mass.



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Fig. 1: Relationship between chemical nomenclature, structure, formula, and molecular weight.

Quantitative Data Summary

For ease of reference and comparison, the key quantitative data for **3-Ethyl-2-methyl-3-pentanol** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₈ O	[1][2][3][4][5]
Molecular Weight	130.2279 g/mol	[1][5]
	130.231 g/mol	[2]
	130.23 g/mol	[3][4][6]
CAS Registry Number	597-05-7	[1][2][5]
Density	0.830 g/cm ³	[3]
Boiling Point	59°C	[6]
Appearance	Colorless to Almost colorless clear liquid	[2]

Experimental Protocols

Detailed experimental methodologies are critical for the replication of scientific findings. The following outlines a general protocol for the synthesis of a tertiary alcohol like **3-Ethyl-2-methyl-3-pentanol** via a Grignard reaction, a common method for forming carbon-carbon bonds.

Synthesis of **3-Ethyl-2-methyl-3-pentanol** via Grignard Reaction

- Objective: To synthesize **3-Ethyl-2-methyl-3-pentanol** from an appropriate ketone and Grignard reagent.
- Reaction: The reaction of a Grignard reagent, such as ethylmagnesium bromide, with a ketone, like 2-methyl-3-pentanone, followed by an acidic workup, yields the tertiary alcohol.
- Materials:
 - Magnesium turnings
 - Anhydrous diethyl ether
 - Ethyl bromide

- 2-Methyl-3-pentanone
- Hydrochloric acid (for workup)
- Drying agent (e.g., anhydrous sodium sulfate)
- Procedure:
 - Grignard Reagent Formation: In a flame-dried, three-necked flask equipped with a dropping funnel and a condenser, magnesium turnings are placed in anhydrous diethyl ether. A solution of ethyl bromide in anhydrous diethyl ether is added dropwise to initiate the formation of ethylmagnesium bromide. The reaction is typically initiated with a small crystal of iodine if it does not start spontaneously.
 - Addition of Ketone: Once the Grignard reagent is formed, a solution of 2-methyl-3-pentanone in anhydrous diethyl ether is added slowly from the dropping funnel while maintaining a gentle reflux.
 - Workup: After the addition is complete and the reaction has stirred for a specified time, the reaction mixture is poured over a mixture of ice and a dilute acid (e.g., HCl) to quench the reaction and protonate the alkoxide intermediate.
 - Extraction and Purification: The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic layers are washed, dried over an anhydrous drying agent, and the solvent is removed by rotary evaporation. The crude product can then be purified by distillation.

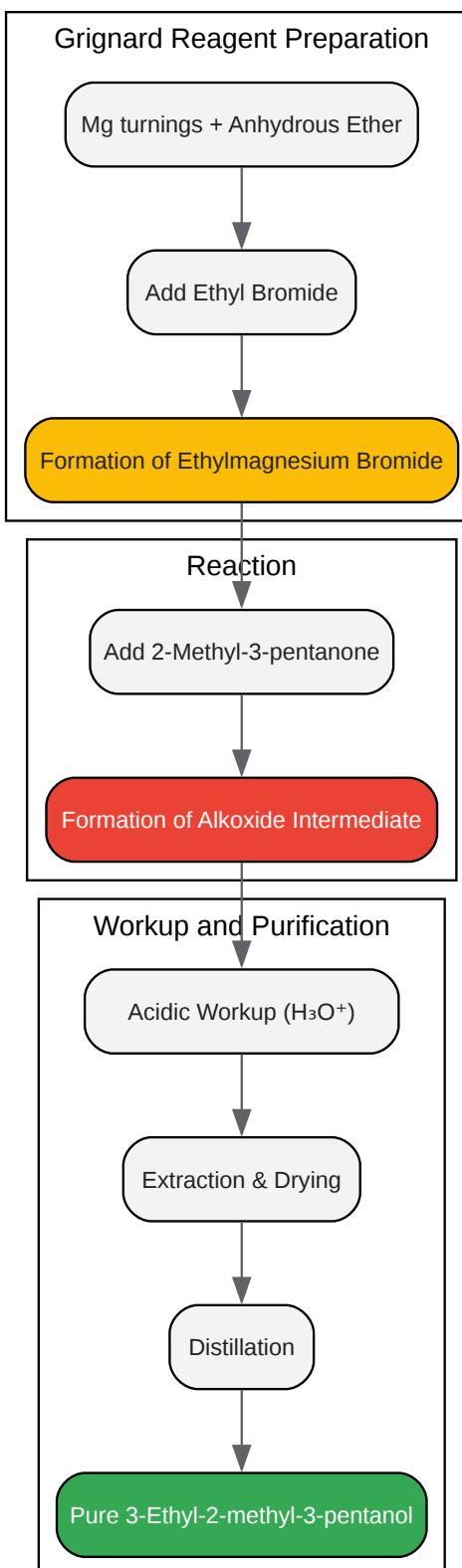
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Fig. 2: Experimental workflow for the synthesis of **3-Ethyl-2-methyl-3-pentanol**.

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